

# Essential Safety and Operational Guide for Handling LDN-192960

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LDN-192960

Cat. No.: B2528581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **LDN-192960**, a potent dual-specificity tyrosine-phosphorylation-regulated kinase 2 (DYRK2) and haspin kinase inhibitor. The following procedural guidance is intended to ensure the safe operational use and disposal of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **LDN-192960** hydrochloride is provided in the table below for easy reference.

Property	Value	Source
Chemical Name	3-((2,7-dimethoxyacridin-9-yl)thio)propan-1-amine dihydrochloride	N/A
Molecular Formula	C <sub>18</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> S · 2HCl	[1]
Molecular Weight	401.35 g/mol	[1]
CAS Number	2309172-48-1	[1]
Appearance	Solid	[2]
Solubility	DMSO: ~7.14 mg/mL (with sonication)	[3]
Storage Temperature	Powder: -20°C; In solvent: -80°C	[2][4]

## Personal Protective Equipment (PPE) and Safety Precautions

Due to the absence of a specific Safety Data Sheet (SDS) for **LDN-192960**, the following PPE and safety recommendations are based on best practices for handling potent, biologically active small molecule inhibitors.

Always handle **LDN-192960** within a certified chemical fume hood.

PPE Category	Specific Recommendations
Hand Protection	Wear nitrile gloves. Change gloves frequently and immediately if contaminated.
Eye Protection	Use chemical safety goggles or a face shield.
Skin and Body Protection	Wear a fully buttoned lab coat. Consider disposable sleeves to prevent skin contact.
Respiratory Protection	A properly fitted respirator may be required for handling large quantities or if there is a risk of aerosolization. Consult your institution's environmental health and safety (EHS) department.

#### General Hygiene and Safety Practices:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

## Experimental Protocol: Safe Handling and Reconstitution

This protocol outlines the essential steps for safely preparing a stock solution of **LDN-192960**.

#### Materials:

- **LDN-192960** powder
- Anhydrous DMSO
- Sterile, capped vials

- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for enhancing solubility)

#### Procedure:

- Preparation: Don all required PPE and perform all work in a chemical fume hood.
- Weighing: Carefully weigh the desired amount of **LDN-192960** powder into a sterile, capped vial. Use a microbalance with a draft shield to minimize air currents.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration.
- Dissolution: Cap the vial securely and vortex until the powder is fully dissolved. If necessary, use a sonicator to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, capped vials to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for long-term stability.

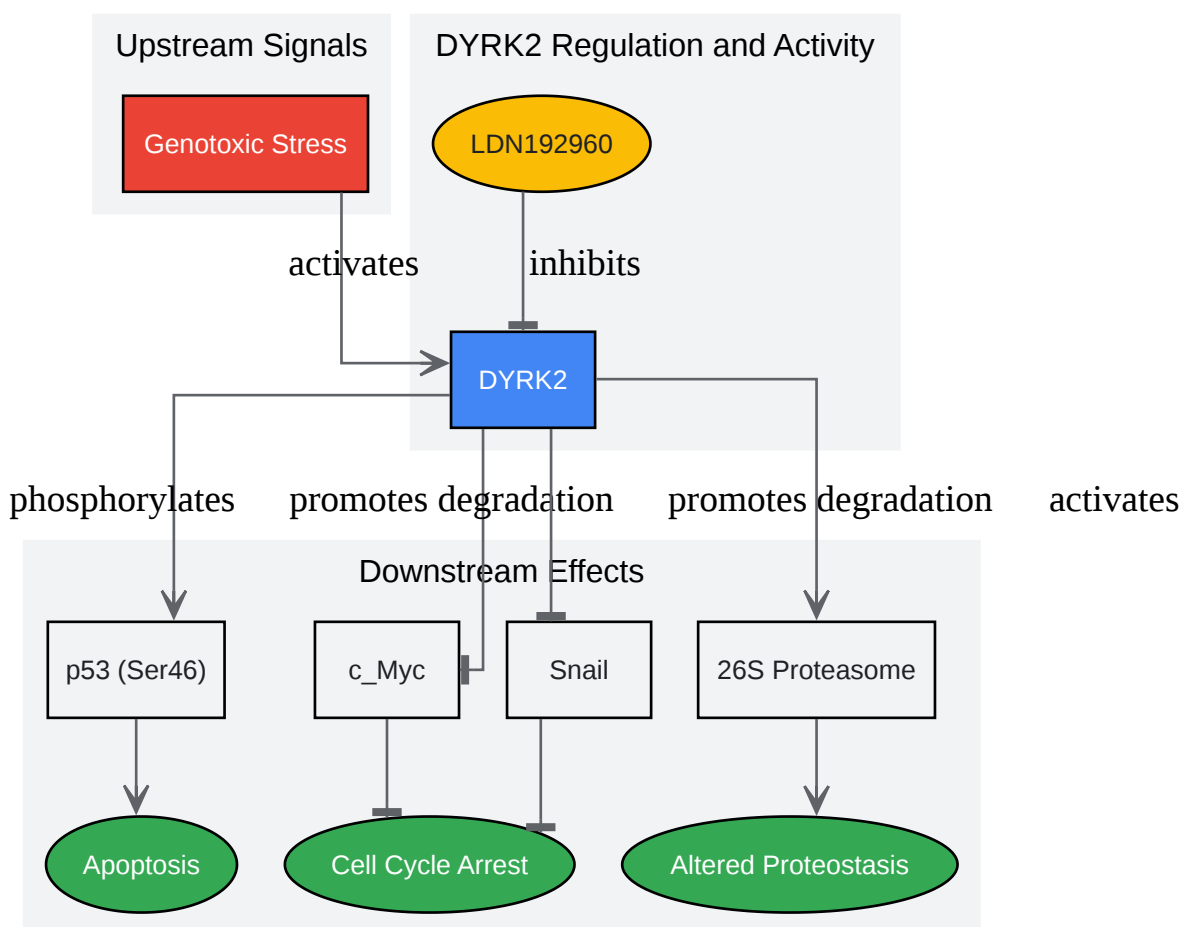
## Disposal Plan

Dispose of all waste materials containing **LDN-192960** in accordance with local, state, and federal regulations for hazardous chemical waste.

- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental media containing **LDN-192960** should be collected in a designated, sealed hazardous liquid waste container. Do not pour down the drain.
- Decontamination: Decontaminate surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) followed by a soap and water wash. All cleaning materials should be disposed of as hazardous waste.

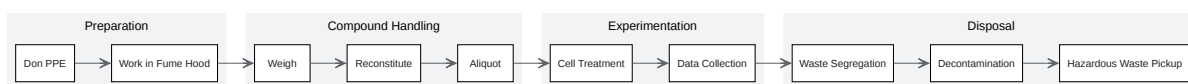
## Signaling Pathway and Experimental Workflow

**LDN-192960** is a potent inhibitor of DYRK2, a kinase involved in various cellular processes, including cell cycle regulation, apoptosis, and proteostasis.[5][6][7][8] Inhibition of DYRK2 can have significant downstream effects on cancer cell survival and proliferation.[5][6]



[Click to download full resolution via product page](#)

Caption: Simplified DYRK2 signaling pathway and the inhibitory action of **LDN-192960**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the safe handling and use of **LDN-192960**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. LDN-192960 hydrochloride Datasheet DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. my.clevelandclinic.org [my.clevelandclinic.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Emerging roles of DYRK2 in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Emerging roles of DYRK2 in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Multiple functions of DYRK2 in cancer and tissue development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling LDN-192960]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2528581#personal-protective-equipment-for-handling-ldn-192960]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)